

Comparative H-NMR Analysis Guide: 2-Cyanoethylamine Hemifumarate vs. Free Base

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Compound of Interest

Compound Name: 2-Cyanoethylamine hemifumarate

CAS No.: 2079-89-2

Cat. No.: B150938

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Strategic Context & Application

2-Cyanoethylamine hemifumarate (also known as β -aminopropionitrile fumarate or BAPN fumarate) is a critical reagent in drug development and extracellular matrix research, primarily utilized as an irreversible inhibitor of lysyl oxidase (LOX). For researchers synthesizing LOX-targeted therapeutics or studying collagen cross-linking, verifying the structural integrity and exact stoichiometry of this compound via Proton Nuclear Magnetic Resonance ($^1\text{H-NMR}$) is a mandatory quality control step.

This guide objectively compares the analytical and operational performance of the hemifumarate salt against its free base alternative, providing a self-validating H-NMR protocol grounded in mechanistic causality.

Product Comparison: Hemifumarate Salt vs. Free Base Alternative

When sourcing 2-Cyanoethylamine, researchers must choose between the free base and the hemifumarate salt. The hemifumarate salt is overwhelmingly preferred in pharmaceutical

development due to its superior stability and handling profile.

The free base is a volatile, highly toxic liquid that rapidly oxidizes and degrades upon exposure to air and moisture. In contrast, the hemifumarate salt is a bench-stable, crystalline solid. The addition of fumaric acid not only neutralizes the reactive amine but also dramatically alters the compound's solubility, making it highly compatible with aqueous physiological assays.

Quantitative Performance & Property Comparison

Analytical Property	2-Cyanoethylamine (Free Base)	2-Cyanoethylamine Hemifumarate	Causality / Impact
Physical State	Colorless/yellow liquid	White crystalline powder	Salt formation locks the volatile amine into a stable crystal lattice.
Molecular Weight	70.09 g/mol	256.26 g/mol	Hemifumarate indicates a 2:1 ratio of amine to fumaric acid.
Bench Stability	Low (Hygroscopic, oxidizes)	High (Stable at RT)	Eliminates the need for inert gas storage.
Optimal NMR Solvent	CDCl ₃ (Chloroform-d)	D ₂ O (Deuterium oxide)	The ionic salt is insoluble in non-polar organic solvents.
Toxicity Profile	High inhalation risk	Low inhalation risk	Solid state prevents toxic vapor emission during weighing.

Mechanistic ¹H-NMR Spectrum Analysis

Understanding the ¹H-NMR spectrum of **2-Cyanoethylamine hemifumarate** requires analyzing the electronic environment induced by the salt formation. When moving from the free base to the hemifumarate salt, the amine group (–NH₂) is protonated to form an ammonium cation (–NH₃⁺).

The Deshielding Effect: The positively charged nitrogen becomes highly electronegative, pulling electron density away from the adjacent methylene protons via the σ-bonds. This

deshielding effect reduces the local electron cloud around the $-\text{CH}_2-\text{N}$ protons, exposing them more strongly to the external magnetic field (B_0). Consequently, their resonance frequency shifts significantly downfield (from ~ 2.94 ppm in the free base to ~ 3.25 ppm in the salt) [1].

Stoichiometric Validation (The 1:2:2 Rule): A critical point of failure in reagent sourcing is receiving the 1:1 fumarate salt instead of the 2:1 hemifumarate. The ^1H -NMR spectrum acts as a self-validating system for this stoichiometry. One fumaric acid molecule contains two symmetric alkene protons ($-\text{CH}=\text{CH}-$). Two 2-Cyanoethylamine molecules contain a total of eight aliphatic protons. Therefore, normalizing the fumarate singlet to 1.00 relative proton ensures the adjacent triplets integrate to exactly 2.00 each.

H-NMR Shift Reference Table (D_2O , 400 MHz)

Peak (δ , ppm)	Multiplicity	Integration	Assignment	Mechanistic Causality
2.80	Triplet (t)	2H	-CH ₂ -CN	Split by the adjacent methylene group ($3J \approx 6.5$ Hz). Slightly deshielded by the anisotropic effect of the cyano group.
3.25	Triplet (t)	2H	-CH ₂ -NH ₃ ⁺	Strongly deshielded downfield due to the electron-withdrawing nature of the protonated amine.
6.52	Singlet (s)	1H	-CH=CH-	Fumarate counterion. The trans-alkene protons are chemically and magnetically equivalent, producing a sharp singlet.
~4.79	Singlet (br)	-	HDO	Residual solvent peak. The -NH ₃ ⁺ protons rapidly exchange with D ₂ O and do not appear in the spectrum.

Self-Validating Experimental Protocol

To guarantee reproducibility and avoid integration artifacts, follow this rigorously designed methodology[2, 3]. Every step is engineered to validate the structural and stoichiometric integrity of the hemifumarate salt.

Step 1: Precision Sample Preparation

- Action: Weigh exactly 10–15 mg of **2-Cyanoethylamine hemifumarate** into a clean vial.
- Causality: Utilizing this specific mass range ensures an optimal signal-to-noise ratio. Exceeding 20 mg increases solution viscosity and causes concentration-dependent chemical shift drifting, which can broaden the peaks and obscure J -coupling resolution.

Step 2: Solvent & Standard Selection

- Action: Dissolve the powder in 0.6 mL of D₂O containing 0.05% v/v TSP (3-(trimethylsilyl)propionic acid sodium salt).
- Causality: Standard TMS (Tetramethylsilane) is insoluble in water. TSP is fully water-soluble and provides a reliable, sharp calibration singlet at 0.00 ppm in aqueous environments.

Step 3: Optimized Acquisition Parameters

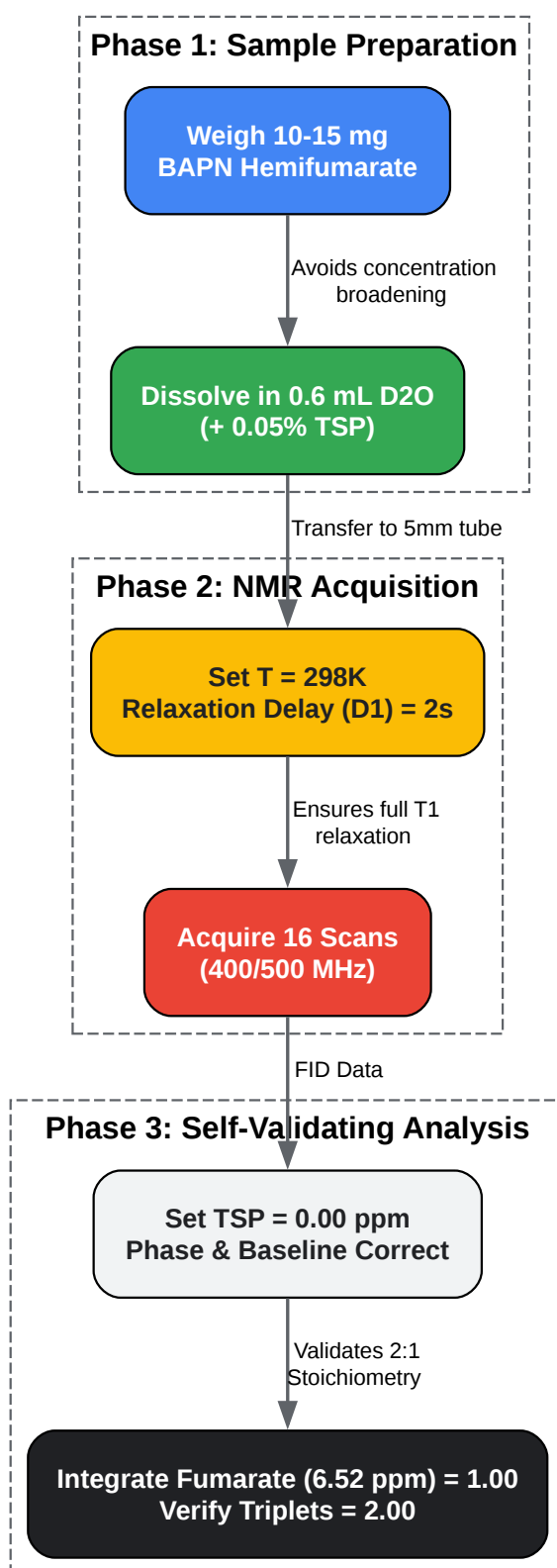
- Action: Transfer to a 5 mm NMR tube. Acquire data at 298 K using a 400 MHz or 500 MHz spectrometer. Set the relaxation delay (D1) to ≥ 2.0 seconds.
- Causality: This is the most critical parameter for self-validation. Small, highly symmetric molecules like the fumarate ion lack efficient dipole-dipole relaxation pathways, resulting in longer longitudinal relaxation times (T₁). If the D1delay is too short, the fumarate signal will be partially saturated, yielding an artificially low integration value and leading to false conclusions about the salt stoichiometry.

Step 4: Processing and Stoichiometric Verification

- Action: Apply Fourier Transform, phase correction, and baseline correction. Calibrate the TSP peak to 0.00 ppm. Integrate the fumarate singlet at 6.52 ppm to exactly 1.00.

- Validation: Verify that the triplets at 2.80 ppm and 3.25 ppm integrate to 1.95–2.05. If the triplets integrate to ~1.00, the sample is the 1:1 fumarate salt, not the hemifumarate.

Workflow Visualization



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Figure 1: Self-validating H-NMR workflow ensuring stoichiometric accuracy of BAPN hemifumarate.

References

- National Center for Biotechnology Information (PubChem). "3-Aminopropionitrile (CID 1647) - NMR Spectral Data." PubChem Database.[\[Link\]](#)
- Powers Group, University of Nebraska–Lincoln. "Identification of a Ligand-Binding Site on the Staphylococcus aureus DnaG Primase C-Terminal Domain - NMR Ligand Affinity Assays." UNL Research.[\[Link\]](#)
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